

Nigericin sodium salt solubility issues in aqueous solutions.

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Compound of Interest

Compound Name: *Nigericin sodium salt*

Cat. No.: *B7880884*

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Technical Support Center: Nigericin Sodium Salt

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **nigericin sodium salt**. The information below addresses common issues related to its solubility in aqueous solutions and provides protocols for its use in experiments.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **nigericin sodium salt**?

Nigericin sodium salt is sparingly soluble in aqueous buffers but is soluble in organic solvents.^[1] It is typically supplied as a white to off-white crystalline solid or powder.^{[2][3]} For experimental use, it is recommended to first dissolve the compound in an organic solvent before diluting it into your aqueous experimental medium.

Q2: Which organic solvents are recommended for preparing a stock solution?

Ethanol and Dimethyl Sulfoxide (DMSO) are the most commonly used solvents for preparing stock solutions of **nigericin sodium salt**.^{[2][4][5]} Dimethyl formamide (DMF) can also be used.^[1]

Q3: What are the recommended storage conditions for **nigericin sodium salt**?

- Lyophilized Powder: Store at -20°C for long-term stability, where it can be stable for at least two to four years.[3][4] It can also be stored at 4°C or 2-8°C for shorter periods.[2][6]
- Reconstituted Solutions: Once dissolved in an organic solvent, it is recommended to store the stock solution at -20°C and use it within two months.[2][4] To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes.[2][4] Aqueous solutions are not recommended for storage for more than one day.[1]

Q4: I observed precipitation when diluting my nigericin stock solution into my aqueous cell culture medium. Is this normal and what should I do?

Yes, it is a common observation to see some precipitation when diluting an ethanolic or DMSO stock solution of nigericin into an aqueous medium.[7] This is due to its low solubility in water.[3][6][8]

To address this, you can try the following:

- Brief Warming and Vortexing: Before adding it to your medium, briefly warm the stock solution and vortex it to ensure any insoluble material is well-mixed.[7]
- Gentle Mixing: After adding the diluted solution to your culture medium, mix gently.[7]
- Proceed with Experiment: In many cases, this slight precipitation will not significantly affect the experimental outcome, particularly in inflammasome activation assays.[7]

Troubleshooting Guide

This guide provides solutions to common problems encountered during the preparation and use of **nigericin sodium salt** solutions.

Problem	Possible Cause	Recommended Solution
Nigericin sodium salt powder will not dissolve in aqueous buffer.	Inherent low solubility in water. [3] [6] [8]	Prepare a concentrated stock solution in an organic solvent like ethanol or DMSO first. Then, dilute this stock solution into the aqueous buffer. For maximum solubility in aqueous buffers, first dissolve nigericin in ethanol and then dilute with the aqueous buffer of choice. [1]
Precipitate forms immediately upon dilution of the organic stock solution into the aqueous medium.	The compound is crashing out of solution due to the change in solvent polarity.	This is a common issue. [7] Briefly warm and vortex the stock solution before dilution. [7] Add the stock solution to the aqueous medium while gently vortexing or mixing. The fine precipitate that forms often does not interfere with the biological activity in cell-based assays. [7]
Inconsistent experimental results.	Degradation of the compound due to improper storage or multiple freeze-thaw cycles of the stock solution.	Aliquot the stock solution into single-use volumes and store at -20°C. [2] [4] Avoid repeated freeze-thaw cycles. [4] Do not store diluted aqueous solutions for more than a day. [1]
Low potency or lack of biological effect.	The final concentration of the organic solvent in the aqueous medium may be too high, causing cellular stress or affecting the experiment.	Ensure the final concentration of the organic solvent (e.g., ethanol or DMSO) in your experimental setup is at a non-toxic level for your specific cells or assay. Typically, this is below 0.5% (v/v).

Data Presentation: Solubility

Solvent	Concentration	Reference
Ethanol	~20 mg/mL	[1][5]
Ethanol	25 mg/mL	[8]
Ethanol	65 mg/mL	[9]
Ethanol	100 mg/mL	[10]
DMSO	<3 mg/mL	[8]
DMSO	<3.7 mg/mL	[11]
DMSO	50 mg/mL	[2][4][5]
DMSO	100 mg/mL	[9]
Dimethyl formamide (DMF)	~1.2 mg/mL	[1]
1:5 solution of Ethanol:PBS (pH 7.2)	~0.15 mg/mL	[1]
Water	Insoluble	[3][6][8][10]
Methanol	Soluble	[3][6]
Chloroform	Soluble	[6]
Dichloromethane	Soluble	[3]
Ethyl acetate	Soluble	[3]

Experimental Protocols

Protocol 1: Preparation of a Nigericin Sodium Salt Stock Solution

- Weighing: Accurately weigh the desired amount of **nigericin sodium salt** powder in a sterile microcentrifuge tube.

- **Solvent Addition:** Add the appropriate volume of high-purity, anhydrous ethanol or DMSO to achieve the desired stock concentration (e.g., 10 mM). For a 10 mM stock, reconstitute 5 mg of powder in 669 μ l of DMSO.[4][5]
- **Dissolution:** Vortex the solution thoroughly until the powder is completely dissolved. If needed, gentle warming to 37°C and sonication in an ultrasonic water bath can aid dissolution.[8][11]
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile tubes and store at -20°C.[2][4]

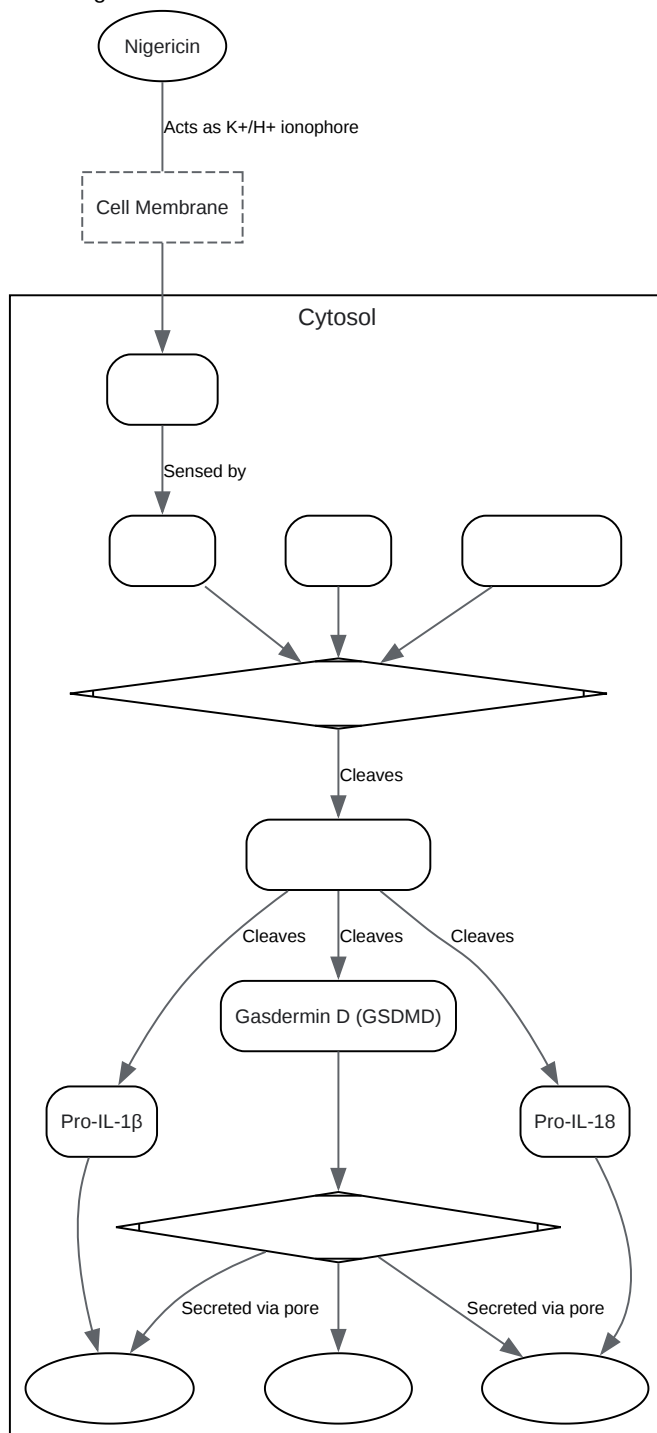
Protocol 2: Troubleshooting Precipitation in Aqueous Media

- **Stock Preparation:** Prepare a concentrated stock solution in ethanol or DMSO as described in Protocol 1.
- **Pre-warming:** Briefly warm the stock solution to room temperature or 37°C just before use.
- **Vortexing:** Vortex the stock solution vigorously for 10-15 seconds.
- **Dilution:** While gently vortexing or swirling your aqueous experimental medium (e.g., cell culture medium), add the desired volume of the nigericin stock solution dropwise.
- **Final Mix:** Gently mix the final solution before adding it to your cells or experimental setup. A fine, evenly dispersed precipitate is acceptable for many applications.[7]

Visualizations

Signaling Pathway: Nigericin-Induced NLRP3 Inflammasome Activation

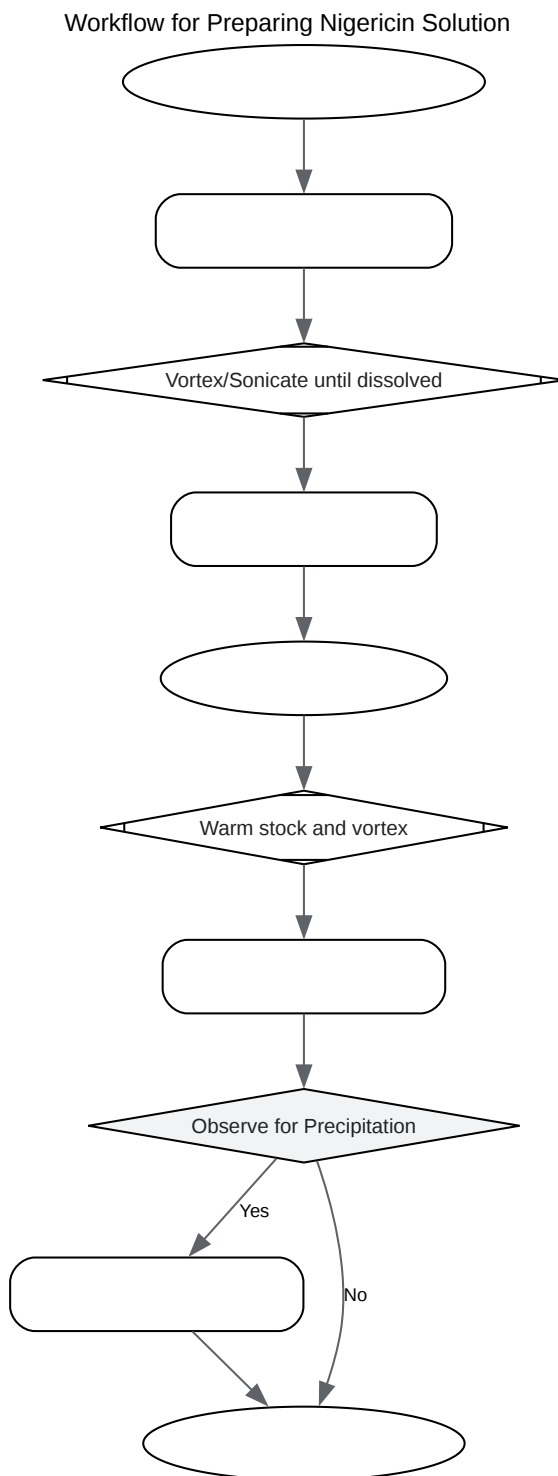
Nigericin-Induced NLRP3 Inflammasome Activation



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Caption: Nigericin induces K⁺ efflux, triggering NLRP3 inflammasome assembly and pyroptosis.

Experimental Workflow: Preparing Nigericin for Cell-Based Assays



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Caption: A step-by-step workflow for the preparation and use of nigericin solutions.

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